

Alpinetin safety and toxicity profile

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Compound Focus: Alpinetin

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Safety and Toxicity at a Glance

The table below consolidates the available quantitative and qualitative data on **Alpinetin's** safety and toxicity.

Aspect	Details / Quantitative Data	Model / Context	Source
GHS Hazard Classification	Acute Toxicity (Oral, Category 4), Hazard Code: H302 (Harmful if swallowed). Aquatic Toxicity (Category 1), Hazard Code: H410 (Very toxic to aquatic life).	Safety Data Sheet (SDS) for laboratory chemicals	[1]
Acute In Vivo Toxicity (Animal)	Intraperitoneal (i.p.) administration of 50 mg/kg showed no major toxicity; used in multiple studies.	Mouse models of inflammation and liver injury	[2] [3]
In Vitro Cytotoxicity	No significant effect on cell viability or LDH release in human nucleus pulposus cells at concentrations up to 80 µM .	Human cell culture	[4]
In Vitro Cytotoxicity (Other)	No toxic effect on the proliferation of bone marrow-derived macrophages (BMMs) after 48 hours at concentrations below 40 µM .	Mouse cell culture	[5]

Aspect	Details / Quantitative Data	Model / Context	Source
Systemic Toxicity Profile	Described as having low systemic toxicity in published reviews, though comprehensive toxicology studies are lacking.	Literature Review	[3] [6]

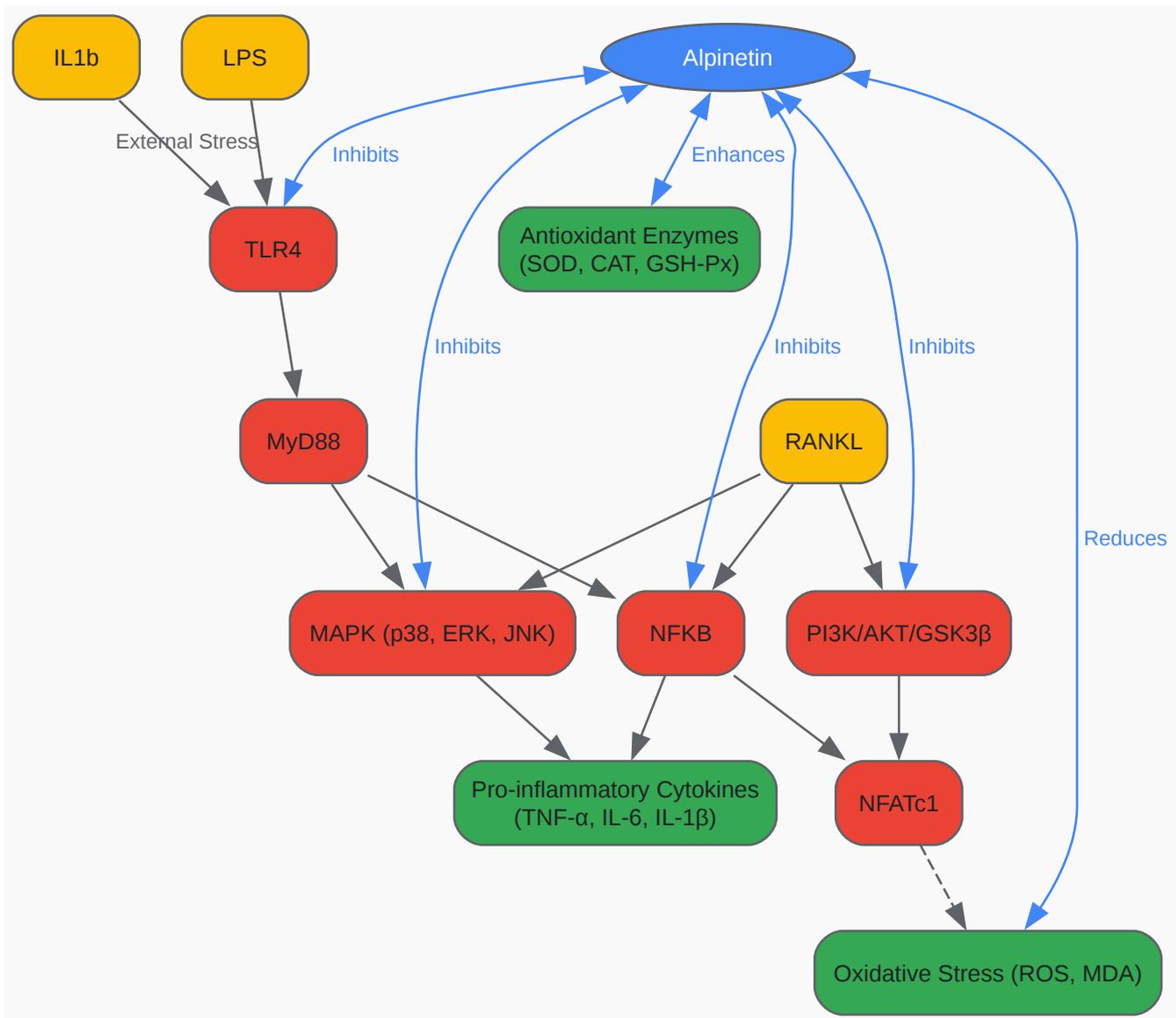
Experimental Protocols for Safety Assessment

For researchers looking to replicate or build upon existing safety assessments, here are the methodologies from key studies:

- **Cell Viability (MTT Assay):** In RAW 264.7 cells (a mouse macrophage cell line), cell viability was evaluated by MTT assay. Cells were plated in 96-well plates and treated with a range of **Alpinetin** concentrations (0-300 µg/mL) for 1 hour before LPS stimulation. After 18 hours, MTT reagent was added, and the formazan product was dissolved in DMSO for optical density measurement at 570 nm [2].
- **Lactate Dehydrogenase (LDH) Assay:** To assess cell membrane damage and cytotoxicity, LDH release in the cell culture supernatant can be measured using a commercial kit. This method was used in a study on human nucleus pulposus cells, where cells were pre-treated with **Alpinetin** for 2 hours before being exposed to an inflammatory stimulus (IL-1 β) for 24 hours [4].
- **In Vivo Animal Models:** In a mouse model of inflammation, **Alpinetin** was administered via intraperitoneal (i.p.) injection at 50 mg/kg [2]. In a rat model of ischemic stroke, **Alpinetin** was administered i.p. at 25, 50, and 100 mg/kg body weight once daily for 3 consecutive days, with no overt signs of toxicity reported at these doses [7] [8].

Documented Mechanisms of Action and Signaling Pathways

Alpinetin's therapeutic effects and low toxicity are linked to its modulation of key cellular signaling pathways. The diagram below illustrates its primary mechanisms related to anti-inflammatory and antioxidant activities.



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This diagram shows how **Alpinetin** exerts anti-inflammatory and antioxidant effects by targeting key pathways like TLR4/MyD88, MAPK, and PI3K, and by boosting natural antioxidant defenses [2] [7] [4].

Pharmacokinetics and Development Challenges

A significant challenge in developing **Alpinetin** as an oral drug is its **poor oral bioavailability**, which is associated with extensive first-pass metabolism and glucuronidation in the body [3] [6]. After intraperitoneal

administration, the elimination half-life was approximately 9 hours, suggesting good systemic exposure through this route [7] [8].

Knowledge Gaps and Future Research

While the existing data is promising, several critical gaps remain for a complete preclinical safety profile:

- **Comprehensive Toxicology Studies:** Standard repeat-dose toxicity studies, genotoxicity assays, and investigations into reproductive and developmental toxicity are needed.
- **Oral Toxicity Data:** Specific data on the effects and safety of oral administration is lacking, which is crucial given its poor oral bioavailability.
- **Metabolite Safety:** The safety profile of **Alpinetin**'s metabolites, particularly its glucuronide conjugates, requires further investigation.

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